

Application Notes and Protocols for Gpx4/CDK-IN-1 in Organoid Cultures

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Compound of Interest

Compound Name: Gpx4/cdk-IN-1

Cat. No.: B15137134

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ferroptosis, a form of iron-dependent regulated cell death characterized by the accumulation of lipid peroxides, has emerged as a promising anti-cancer strategy. Glutathione Peroxidase 4 (GPX4) is a key negative regulator of ferroptosis, and its inhibition can selectively induce cancer cell death. Concurrently, Cyclin-Dependent Kinase (CDK) inhibitors have shown efficacy in halting the cell cycle, a critical process for tumor proliferation. The novel compound, **Gpx4/cdk-IN-1**, represents a pioneering class of dual inhibitors targeting both GPX4 and CDK, offering a synergistic approach to cancer therapy. By simultaneously inducing ferroptosis and arresting the cell cycle, **Gpx4/cdk-IN-1** has the potential to overcome drug resistance and enhance therapeutic efficacy.

Patient-derived organoids, three-dimensional self-organizing structures that recapitulate the cellular heterogeneity and architecture of the original tumor, provide a powerful preclinical model for evaluating novel therapeutics like **Gpx4/cdk-IN-1**. These "mini-tumors in a dish" allow for more accurate prediction of patient responses compared to traditional two-dimensional cell cultures.

These application notes provide a comprehensive overview and detailed protocols for the utilization of **Gpx4/cdk-IN-1** in organoid cultures, enabling researchers to investigate its therapeutic potential and elucidate its mechanism of action in a physiologically relevant context.

Mechanism of Action

Gpx4/cdk-IN-1 is a dual-function small molecule inhibitor designed to simultaneously target two critical pathways in cancer progression:

- **GPX4 Inhibition and Ferroptosis Induction:** **Gpx4/cdk-IN-1** inhibits the enzymatic activity of GPX4. GPX4 is the sole enzyme capable of reducing phospholipid hydroperoxides within cellular membranes. Its inhibition leads to an accumulation of lipid reactive oxygen species (ROS), culminating in iron-dependent oxidative damage and cell death via ferroptosis.
- **CDK Inhibition and Cell Cycle Arrest:** The compound also targets Cyclin-Dependent Kinases, key regulators of cell cycle progression. By inhibiting CDK activity, **Gpx4/cdk-IN-1** prevents cancer cells from transitioning through the cell cycle, effectively halting their proliferation.

The dual inhibition is hypothesized to have a synergistic effect. Cell cycle arrest induced by CDK inhibition may sensitize cancer cells to ferroptosis triggered by GPX4 inhibition.

Data Presentation

The following tables summarize the in vitro efficacy of a representative Gpx4/CDK dual inhibitor, Compound B9, which serves as a paradigm for **Gpx4/cdk-IN-1**.[\[1\]](#)[\[2\]](#)

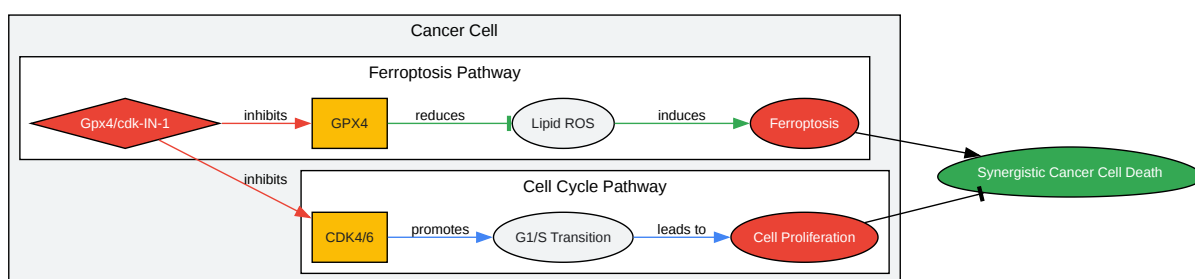
Table 1: Inhibitory Activity of Representative Gpx4/CDK Dual Inhibitor (Compound B9)[\[1\]](#)[\[2\]](#)

Target	IC50 (nM)
GPX4	542.5 ± 0.9
CDK4	191.2 ± 8.7
CDK6	68.1 ± 1.4

Table 2: Cytotoxic Activity of Representative Gpx4/CDK Dual Inhibitor (Compound B9) in Cancer Cell Lines[\[3\]](#)

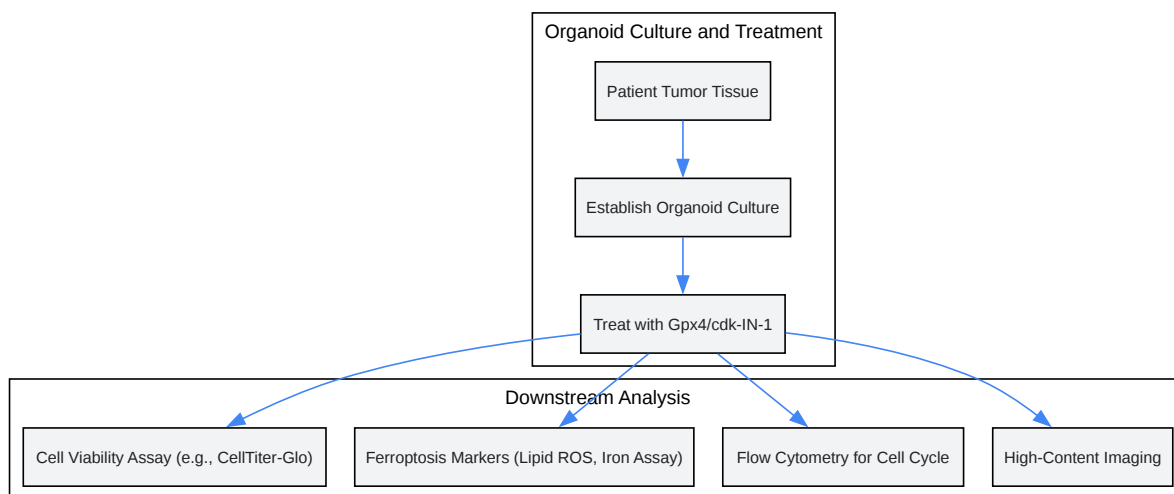
Cell Line	Cancer Type	IC50 (μM)
MDA-MB-231	Breast Cancer	0.80
HCT-116	Colon Cancer	0.75

Mandatory Visualizations



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Figure 1: Dual inhibitory mechanism of **Gpx4/cdk-IN-1**.



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